

Technical Guide: Structure Elucidation of 7-Bromo-8-methylquinoline-3-carboxamide

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Compound of Interest

Compound Name: 7-Bromo-8-methylquinoline-3-carboxamide

Cat. No.: B13743474

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Executive Summary & Structural Context

Target Molecule: **7-Bromo-8-methylquinoline-3-carboxamide** Molecular Formula: $C_{11}H_9BrN_2O$ Exact Mass: ~263.99 / 265.99 (Br isotope pattern)

The elucidation strategy hinges on confirming the substitution pattern on the benzenoid ring (Ring A). In synthetic pathways (e.g., Meth-Cohn or Friedländer annulation), isomer scrambling can occur, producing 5,6-, 6,7-, or 7,8-substituted byproducts. This guide provides a self-validating protocol to distinguish the target 7-Br, 8-Me isomer from likely impurities like the 5-Br or 6-Br regioisomers.

The "Golden Spike" of Elucidation

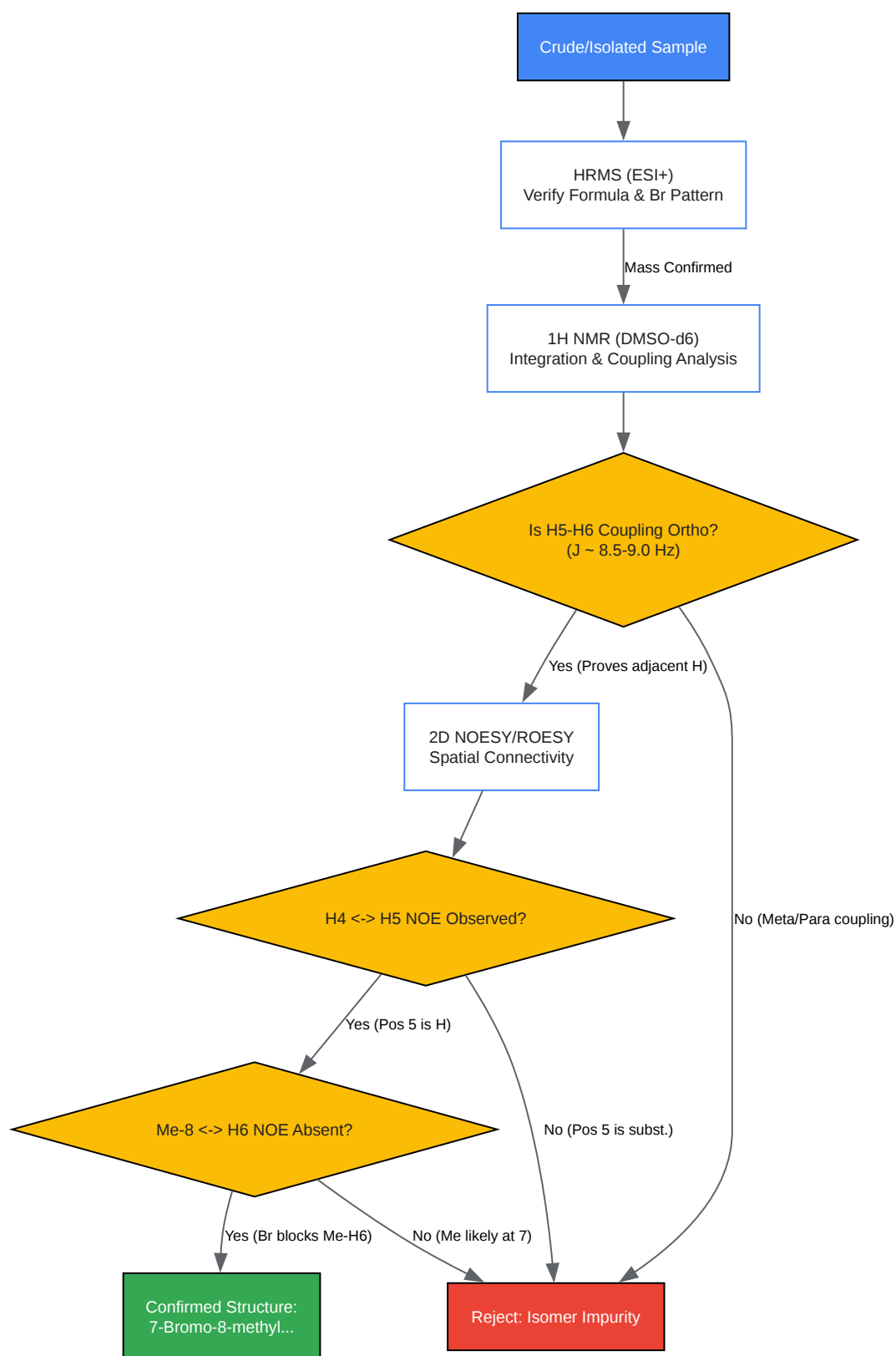
The critical decision point in this workflow is the Nuclear Overhauser Effect (NOE) between the proton at position 4 (H4) and position 5 (H5).

- Presence of H4–H5 NOE: Confirms position 5 is protonated (rules out 5-substituted isomers).

- Absence of H4–H5 NOE: Suggests substitution at position 5.

Analytical Strategy & Workflow

The following diagram outlines the logical flow for confirming the structure, moving from bulk property verification to atomic-level connectivity.



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Figure 1: Decision tree for the structural assignment of substituted quinolines.

Experimental Protocols & Data Analysis

High-Resolution Mass Spectrometry (HRMS)

Before NMR, confirm the elemental composition and the presence of bromine.

- Protocol: Dissolve 0.1 mg in MeOH. Inject into ESI-Q-TOF or Orbitrap.
- Success Criteria:
 - $[M+H]^+$: 264.997 (^{79}Br) and 266.995 (^{81}Br).
 - Isotope Pattern: A distinct 1:1 doublet intensity ratio is mandatory for a mono-brominated species.
 - Fragmentation: Loss of NH_3 (17 Da) from the carboxamide group may be observed (m/z ~248).

^1H NMR Spectroscopy (The Primary Filter)

The ^1H NMR spectrum provides the connectivity map. The quinoline ring protons have distinct chemical shifts.

Experimental Setup:

- Solvent: DMSO-d_6 (preferred for amide solubility) or CDCl_3 .
- Frequency: 400 MHz minimum; 600 MHz recommended for clean resolution of aromatic multiplets.

Expected Data & Assignment Table:

Position	Proton Type	Multiplicity	Coupling (J)	Shift (δ ppm)*	Diagnostic Logic
2	Ar-H (Pyridine)	Singlet (s)	-	9.20 - 9.40	Most deshielded; singlet confirms 3-substitution.
4	Ar-H (Pyridine)	Singlet (s)	-	8.80 - 8.95	Singlet confirms 3-substitution; peri to H5.
5	Ar-H (Benzene)	Doublet (d)	~9.0 Hz (Ortho)	7.80 - 8.00	Couples only with H6.
6	Ar-H (Benzene)	Doublet (d)	~9.0 Hz (Ortho)	7.60 - 7.80	Couples only with H5; adjacent to Br.
CONH ₂	Amide	Broad s	-	7.50 & 8.10	Exchangeable; typically two distinct bumps.
8-Me	Methyl	Singlet (s)	-	2.70 - 2.85	Deshielded singlet; distinct from 7-Me or 6-Me.

*Note: Shifts are estimated based on substituent effects on the quinoline core [1, 2].

Interpretation of the Aromatic Region: The most critical observation is the AB system (two doublets) for H5 and H6.

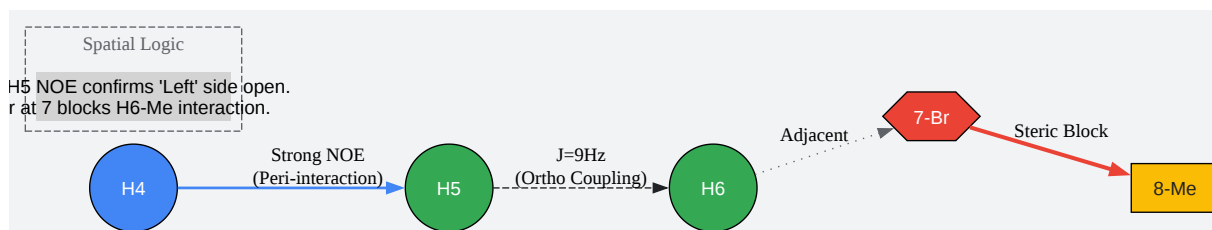
- If you see two singlets (or weak meta-coupling ~ 2 Hz), the protons are at 5 and 7 (implying substituents at 6 and 8).
- Observation of $J \approx 9.0$ Hz confirms H5 and H6 are adjacent. This restricts substituents to the 7 and 8 positions.

2D NMR: The Regiochemistry Lock (NOESY)

To distinguish between 7-Bromo-8-methyl and 7-Methyl-8-bromo (or other isomers), spatial proximity must be mapped.

Protocol:

- Sequence: NOESY (mixing time 300-500 ms) or ROESY.
- Key Correlations to Hunt:
- H4 $\leftrightarrow$ H5:
 - Expectation: Strong Cross-peak.
 - Significance: This anchors the H5 doublet. The proton showing NOE to the singlet H4 must be H5.
- H5 $\leftrightarrow$ H6:
 - Expectation: Strong COSY and NOE cross-peak.
 - Significance: Confirms the H5-H6 adjacency.
- H6 $\leftrightarrow$ Methyl Group:
 - Scenario A (Target: 7-Br, 8-Me): The Methyl is at 8.^[1]_[2]^[3] H6 is at 6.^[1]_[4] They are separated by the bulky Bromine at 7. NOE should be WEAK or ABSENT.
 - Scenario B (Isomer: 7-Me, 8-Br): The Methyl is at 7.^[2]_[5] H6 is at 6.^[1]_[4] They are ortho. NOE should be STRONG.



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Figure 2: NOE connectivity logic. The 'Steric Block' by Bromine prevents the H6-Methyl NOE, distinguishing the target from the 7-methyl isomer.

Synthesis & Impurity Profiling

Understanding the synthesis aids in anticipating impurities. This compound is typically accessed via the Gould-Jacobs reaction or Meth-Cohn synthesis starting from 2-methyl-3-bromoaniline.

- Precursor: 2-methyl-3-bromoaniline.[6]
- Cyclization Risk: The cyclization can theoretically occur at the position ortho to the amine. In 2-methyl-3-bromoaniline, the position para to the Br is open, and the position ortho to the methyl is open.
 - Sterics favor cyclization away from the bulky bromine/methyl groups, but the specific directing effects must be confirmed by the NMR workflow above.
- Common Impurity: 5-Bromo-6-methyl... isomers if the starting aniline regiochemistry was impure or if rearrangement occurred.

References

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Sources

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